

# Personal protective equipment for handling 2-Amino-5-phenyl-3-furonitrile

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## Compound of Interest

Compound Name: 2-Amino-5-phenyl-3-furonitrile

Cat. No.: B081530

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## Essential Safety and Handling Guide for 2-Amino-5-phenyl-3-furonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Amino-5-phenyl-3-furonitrile** (CAS No. 14742-32-6). Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Amino-5-phenyl-3-furonitrile** is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. It is crucial to use appropriate Personal Protective Equipment (PPE) to minimize risk.

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

## Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

The following table summarizes the required PPE for handling this compound.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Conforming to EN166 (EU) or NIOSH (US) standards.
Hand Protection	Chemical-resistant gloves	Inspected prior to use. Must satisfy EU Directive 89/686/EEC and the standard EN 374.
Respiratory Protection	Full-face respirator	Use if exposure limits are exceeded or irritation is experienced.
Body Protection	Fire/flamm resistant and impervious clothing	To be worn when handling the substance.

## Safe Handling and Storage Protocol

Proper handling and storage procedures are vital to prevent accidental exposure and maintain the chemical's stability.

## Operational Plan:

- Engineering Controls: Always handle **2-Amino-5-phenyl-3-furonitrile** in a well-ventilated area, preferably within a chemical fume hood. Ensure that eyewash stations and safety

showers are readily accessible.

- Personal Decontamination: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the designated handling area.
- Material Handling: As this is a solid, avoid the formation of dust and aerosols. Use non-sparking tools to prevent ignition.
- Spill Procedures: In case of a spill, avoid dust formation. Do not breathe vapors, mist, or gas. Ensure adequate ventilation and evacuate personnel to safe areas.

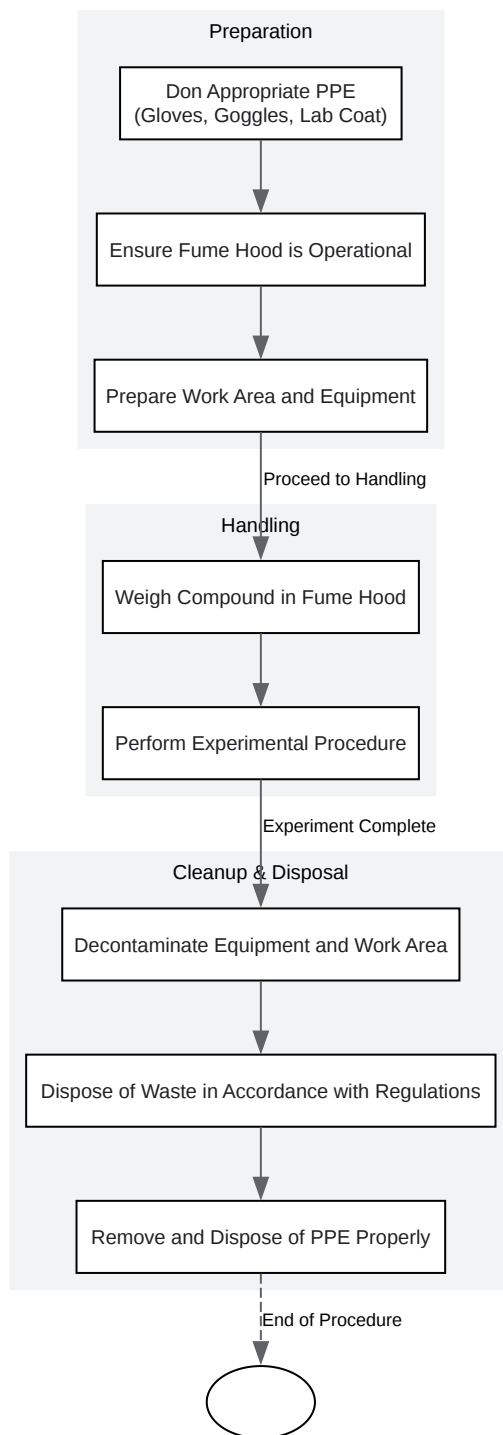
Storage Plan:

- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Incompatibilities: Keep away from strong oxidizing agents.

## Experimental Workflow for Safe Handling

The following diagram illustrates the step-by-step procedure for the safe handling of **2-Amino-5-phenyl-3-furonitrile** in a laboratory setting.

## Experimental Workflow for Handling 2-Amino-5-phenyl-3-furonitrile



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Caption: Safe handling workflow for **2-Amino-5-phenyl-3-furonitrile**.

## Disposal Plan

Proper disposal of **2-Amino-5-phenyl-3-furonitrile** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Chemical Waste:** Dispose of the contents and container to an approved waste disposal plant. Adhere to all local, state, and federal regulations.
- **Contaminated Packaging:** Treat contaminated packaging as you would the chemical itself.
- **Disposal Method:** Do not allow the product to enter drains. Disposal must be in accordance with official regulations.

By strictly following these guidelines, researchers and scientists can safely handle **2-Amino-5-phenyl-3-furonitrile**, minimizing personal risk and ensuring a safe laboratory environment.

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## References

- 1. 2-Amino-5-phenyl-3-furonitrile | 14742-32-6 [sigmaaldrich.com]
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